

# An In-depth Technical Guide to Urapidil-d4: Chemical Structure and Properties

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## Compound of Interest

Compound Name: Urapidil-d4

Cat. No.: B15615290

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This technical guide provides a comprehensive overview of the chemical structure, properties, and analytical methodologies related to **Urapidil-d4**. It is intended for researchers, scientists, and professionals in the field of drug development who are working with or have an interest in this stable isotope-labeled derivative of the antihypertensive drug, Urapidil.

## Chemical Structure and Properties

**Urapidil-d4** is the deuterium-labeled version of Urapidil, a sympatholytic antihypertensive agent. The deuterium labeling provides a valuable tool for various research applications, particularly in pharmacokinetic studies where it is used as an internal standard for mass spectrometry-based quantification of Urapidil.

Chemical Structure:

The chemical structure of **Urapidil-d4** is characterized by the substitution of four hydrogen atoms with deuterium atoms on the piperazine ring of the Urapidil molecule.

IUPAC Name: 6-((3-(4-(2-methoxyphenyl)piperazin-1-yl-2,2,6,6-d4)propyl)amino)-1,3-dimethylpyrimidine-2,4(1H,3H)-dione.[\[1\]](#)[\[2\]](#)

Table 1: Physicochemical Properties of **Urapidil-d4**

| Property           | Value                                      | Reference |
|--------------------|--------------------------------------------|-----------|
| Molecular Formula  | C20H25D4N5O3                               | [1][3][4] |
| Molecular Weight   | 391.50 g/mol                               | [1][2][5] |
| CAS Number         | 1795122-12-1                               | [1][2]    |
| Appearance         | White to off-white solid                   |           |
| Storage Conditions | Refrigerator (2-8°C) for long-term storage | [1]       |

## Pharmacological Properties and Mechanism of Action

As a stable isotope-labeled analog, **Urapidil-d4** is expected to exhibit the same pharmacological profile as Urapidil. Urapidil exerts its antihypertensive effects through a dual mechanism of action, involving both central and peripheral pathways.[6]

- **Peripheral  $\alpha$ 1-Adrenergic Receptor Antagonism:** Urapidil blocks  $\alpha$ 1-adrenergic receptors on vascular smooth muscle cells.[6] This inhibition prevents catecholamine-induced vasoconstriction, leading to vasodilation and a reduction in peripheral resistance, which in turn lowers blood pressure.[6]
- **Central 5-HT1A Receptor Agonism:** Urapidil acts as an agonist at serotonin 5-HT1A receptors in the brainstem.[6] Activation of these receptors leads to a decrease in sympathetic outflow from the central nervous system, further contributing to the reduction in blood pressure.[6] This central action also helps to prevent the reflex tachycardia that can be associated with peripheral vasodilation.

The dual mechanism of action provides effective blood pressure control with a lower incidence of reflex tachycardia compared to other  $\alpha$ 1-blockers.[7]

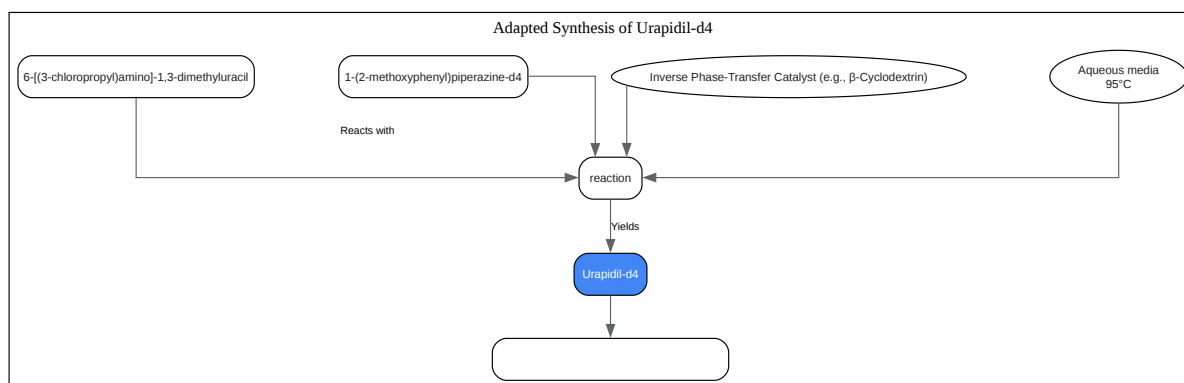
## Experimental Protocols

## Synthesis of Urapidil-d4

A specific, detailed experimental protocol for the synthesis of **Urapidil-d4** is not readily available in the public domain. However, it can be reasonably synthesized by adapting established methods for the synthesis of Urapidil, utilizing a deuterated starting material. An improved synthesis method for Urapidil has been described, which involves the reaction of 6-[(3-chloropropyl)amino]-1,3-dimethyluracil with 1-(2-methoxyphenyl)piperazine.[8]

Proposed Adapted Synthesis Workflow:

The synthesis of **Urapidil-d4** would likely follow a similar pathway, substituting 1-(2-methoxyphenyl)piperazine with its deuterated analog, 1-(2-methoxyphenyl)piperazine-d4. The final step of the synthesis is outlined below.



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*Adapted synthesis workflow for **Urapidil-d4**.*

An improved synthesis of Urapidil reports using an inverse phase-transfer catalyst, such as  $\beta$ -Cyclodextrin, in an aqueous medium at 95°C, resulting in high yields and purity.[8] Purification can be achieved through methods like anti-solvent precipitation.[8] The final product's structure would be confirmed using techniques such as <sup>1</sup>H-NMR, mass spectrometry, and elemental analysis.[8]

## Analytical Characterization

**Urapidil-d4** is primarily used as an internal standard in the quantitative analysis of Urapidil in biological matrices. A validated UPLC-MS/MS method for this purpose has been described.

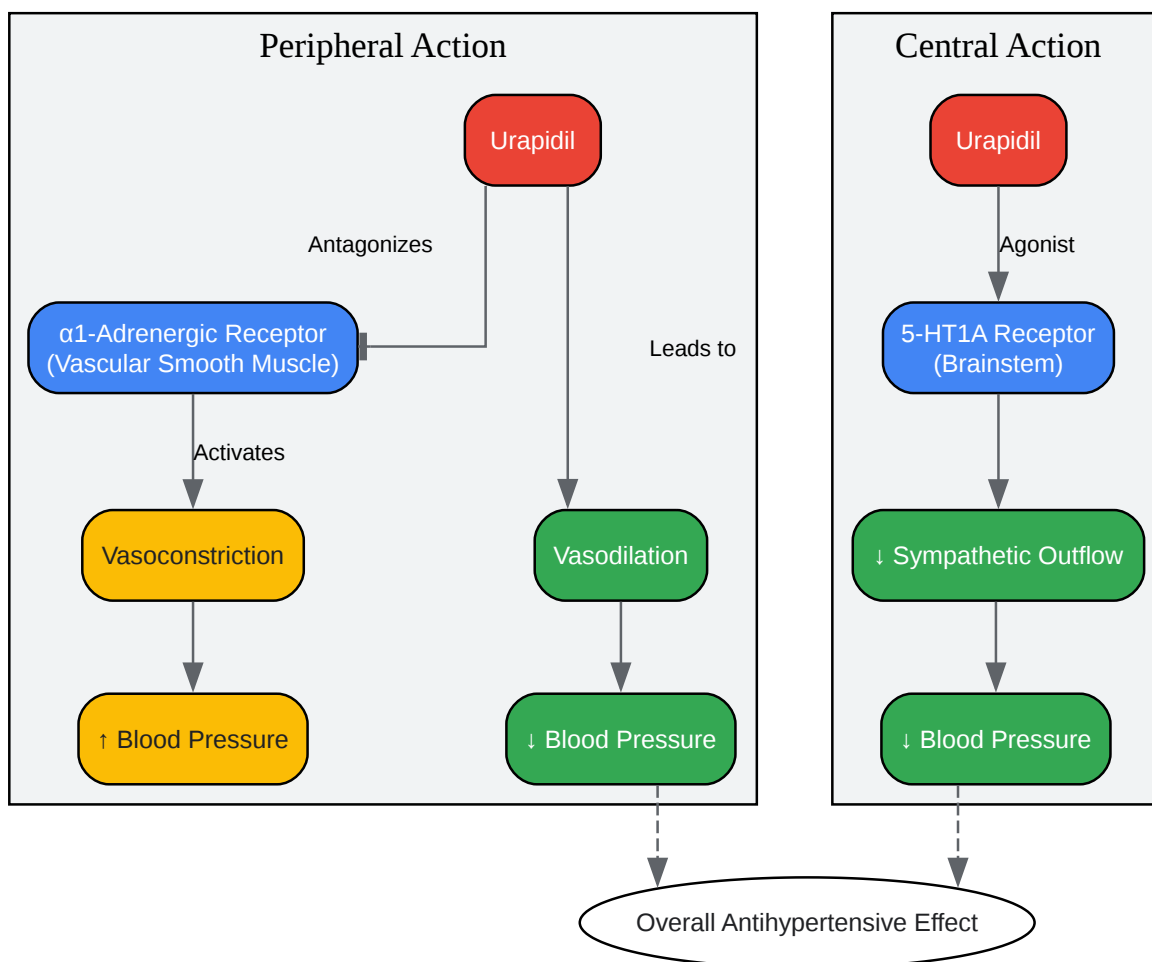
Table 2: UPLC-MS/MS Method for Quantification of Urapidil using **Urapidil-d4**

| Parameter                    | Description                                                                                   |
|------------------------------|-----------------------------------------------------------------------------------------------|
| Instrumentation              | Ultra-Performance Liquid Chromatography coupled with a tandem mass spectrometer (UPLC-MS/MS)  |
| Column                       | C18 reverse-phase column                                                                      |
| Mobile Phase                 | Gradient elution with a mixture of organic solvent (e.g., acetonitrile) and an aqueous buffer |
| Ionization Mode              | Positive Electrospray Ionization (ESI+)                                                       |
| Detection                    | Multiple Reaction Monitoring (MRM)                                                            |
| MRM Transition (Urapidil)    | m/z 388.3 → 205.2                                                                             |
| MRM Transition (Urapidil-d4) | m/z 392.3 → 205.2                                                                             |
| Sample Preparation           | Protein precipitation or liquid-liquid extraction from plasma samples                         |

This method demonstrates good linearity, precision, and accuracy for the quantification of Urapidil in human plasma.

## Signaling Pathways

The antihypertensive effect of Urapidil is mediated through its interaction with the  $\alpha$ 1-adrenergic and 5-HT<sub>1A</sub> receptor signaling pathways.



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*Dual mechanism of action of Urapidil.*

## Conclusion

**Urapidil-d4** is a critical analytical tool for the accurate quantification of Urapidil in biological samples. Its chemical and pharmacological properties are analogous to its non-deuterated parent compound. The information and protocols provided in this guide are intended to support researchers in their studies involving Urapidil and its deuterated analog. While a specific synthesis protocol for **Urapidil-d4** is not detailed, the provided information on the synthesis of

Urapidil offers a strong basis for its preparation. The analytical methods and understanding of its mechanism of action are well-established, enabling its effective use in a research setting.

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